

Technical Guide: Physicochemical Properties of 9-Ethyldecahydro-1H-carbazole

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Compound of Interest

Compound Name: 9-Ethyldecahydro-1H-carbazole

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Introduction

9-Ethyldecahydro-1H-carbazole is a saturated heterocyclic amine. Its physicochemical properties are crucial for its application in various research and development fields, including medicinal chemistry and materials science. This document provides a comprehensive overview of the known physical properties of **9-Ethyldecahydro-1H-carbazole**, a detailed experimental protocol for its synthesis, and a logical workflow for its preparation.

Physical Properties

The physical characteristics of **9-Ethyldecahydro-1H-carbazole** are summarized in the table below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₅ N	[1]
Molecular Weight	207.35 g/mol	[1]
Melting Point	43 °C	[1]
Boiling Point	292-293 °C (at 749 Torr)	[1]
Predicted Density	0.937 ± 0.06 g/cm ³	[1]
Predicted pKa	11.71 ± 0.20	[1]
CAS Number	146900-30-3	[1]

Note: Specific solubility data in common solvents is not readily available in the reviewed literature. General solubility principles suggest that as a saturated amine, it would likely be soluble in nonpolar organic solvents. Experimental determination is recommended for specific applications.

Synthesis of 9-Ethyldecahydro-1H-carbazole

A robust method for the synthesis of **9-Ethyldecahydro-1H-carbazole** is the catalytic hydrogenation of 9-ethylcarbazole. This process involves the saturation of the aromatic carbazole ring system with hydrogen gas in the presence of a metal catalyst.

Experimental Protocol: Catalytic Hydrogenation of 9-Ethylcarbazole

This protocol is based on established methods for the hydrogenation of carbazole derivatives.

Materials:

- 9-Ethylcarbazole (starting material)
- Raney-Ni or 5 wt.% Ru/Al₂O₃ (catalyst)
- High-pressure autoclave reactor equipped with a stirrer

- Solvent (e.g., ethanol or isopropanol)
- Hydrogen gas (high purity)
- Filtration apparatus
- Rotary evaporator

Procedure:

- Reactor Preparation: Ensure the high-pressure autoclave reactor is clean and dry.
- Charging the Reactor:
 - Add 10 g of 9-ethylcarbazole to the reactor.
 - Add 1 g of the selected catalyst (Raney-Ni or 5 wt.% Ru/Al₂O₃).
 - Add a suitable volume of solvent to ensure proper mixing and heat transfer.
- Sealing and Purging: Seal the reactor and purge it several times with nitrogen gas to remove any air, followed by purging with hydrogen gas.
- Reaction Conditions:
 - Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 0.8 MPa).
 - Begin stirring at a constant rate (e.g., 800 rpm).
 - Heat the reactor to the reaction temperature (e.g., 160 °C).
- Monitoring the Reaction: Monitor the reaction progress by observing the hydrogen uptake. The reaction is complete when hydrogen consumption ceases.
- Cooling and Depressurization: Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Product Isolation:

- Open the reactor and dilute the reaction mixture with a suitable solvent.
- Filter the mixture to remove the catalyst.
- Wash the catalyst with a small amount of fresh solvent to recover any adsorbed product.
- Solvent Removal: Combine the filtrate and washings and remove the solvent using a rotary evaporator to yield the crude **9-Ethylidodecahydro-1H-carbazole**.
- Purification (if necessary): The crude product can be further purified by techniques such as distillation or chromatography to obtain high-purity **9-Ethylidodecahydro-1H-carbazole**.

Experimental Workflow

The following diagram illustrates the logical workflow for the synthesis of **9-Ethylidodecahydro-1H-carbazole** via catalytic hydrogenation.



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Synthesis Workflow for **9-Ethylidodecahydro-1H-carbazole**.

Biological Activity and Signaling Pathways

Extensive searches of the scientific literature did not yield any information regarding the biological activity, pharmacological properties, or associated signaling pathways for **9-Ethylidodecahydro-1H-carbazole**. Further research is required to explore the potential biological relevance of this compound.

Conclusion

This technical guide provides the available physicochemical data for **9-Ethylidodecahydro-1H-carbazole** and a detailed experimental protocol for its synthesis via catalytic hydrogenation.

The provided workflow diagram offers a clear visual representation of the synthesis process. The absence of data on its biological activity highlights an area for future investigation by researchers in drug discovery and related fields.

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References

- 1. 9-Ethyldecacyhydro-1H-carbazole | 146900-30-3 [chemicalbook.com]
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